Operational Guide: Disposal of Valine, N-acetyl-3-(acetyldithio)-

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Compound of Interest

Compound Name:	*Valine, N-acetyl-3-(acetyldithio)-*
CAS No.:	*109795-73-5*
Cat. No.:	*B12718634*

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Executive Summary

Chemical Identity: **Valine, N-acetyl-3-(acetyldithio)-** (CAS: 109795-73-5) Primary Hazard: Acyl-disulfide instability leading to the release of volatile, malodorous thiols and thioacetic acid. Immediate Action: Segregate from reducing agents and acids. All waste containers must be rated for "Stench" and double-contained.

Chemical Profile & Hazard Identification

Scientific Rationale: To dispose of this compound safely, one must understand its degradation pathway. This molecule is a valine derivative functionalized with an acetyldithio group (an acyl disulfide).[1][2]

- Instability Mechanism: The

  moiety is susceptible to hydrolysis and nucleophilic attack. Upon contact with moisture or weak bases, it degrades into:

  - Free Thiols (

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): Highly malodorous (stench) and potential sensitizers.

- Thioacetic Acid / Acetic Acid: Corrosive and odorous.

- Risk Assessment: While the parent solid is relatively stable, "empty" vials or liquid waste streams can generate significant odor complaints if not quenched, leading to building evacuations or regulatory fines.

Property	Data	Operational Implication
CAS Number	109795-73-5	Use for waste manifesting and inventory tracking.
Formula		High sulfur content requires segregation from oxidizers (unless controlled).
Physical State	Solid	Dust control is required; use a fume hood.
Solubility	LogP ~0.51	Moderately soluble in organics and water; treat aqueous runoff as hazardous.

Personal Protective Equipment (PPE) & Engineering Controls

Trustworthiness: Standard PPE is insufficient for sulfur-based stench compounds. The following upgrades are mandatory to prevent odor contamination of personal clothing and skin.

- Respiratory: Work strictly within a certified chemical fume hood. If working with bulk powder outside a hood, a half-face respirator with Organic Vapor/Acid Gas (OV/AG) cartridges is required.

- Dermal: Double-gloving is recommended.

  - Inner: Nitrile (4 mil).

  - Outer: Nitrile (4-8 mil) or Laminate (Silver Shield) for spill cleanup.

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- Rationale: Sulfur compounds can permeate thin nitrile over time; double gloving allows the outer pair to be discarded immediately upon contamination.

- Clothing: Lab coat buttoned to the neck. Recommendation: Use disposable Tyvek sleeves if handling large quantities to prevent odor adhesion to fabric cuffs.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Substance & Contaminated Solids)

Scope: Expired reagents, weighing boats, contaminated gloves, and paper towels.

- Container Selection: Use a wide-mouth HDPE jar with a screw-top lid.
- Bagging: Place all solid waste into a clear polyethylene bag (minimum 2 mil).
- Sealing: Twist and tape the bag neck (gooseneck seal). Place the bag inside the HDPE jar.
- Labeling: Affix a hazardous waste label.
  - Constituents: "**Valine, N-acetyl-3-(acetyldithio)-**"[1][2][3]
  - Hazards: "Toxic," "Irritant," "STENCH."
- Secondary Containment: Store the jar inside a secondary bin in the fume hood until pickup.

Protocol B: Liquid Waste & Quenching (Deactivation)

Expertise & Experience: Never dispose of acyl disulfides directly into organic waste solvents without pretreatment. The disulfide bond can cleave later, pressurizing the drum or causing stench releases upon transfer. Oxidative quenching is the self-validating control.

Reagent: 10% Sodium Hypochlorite (Bleach) or dilute Hydrogen Peroxide (3%).

- Preparation: In a fume hood, place the liquid waste (or rinseate from glassware) in a beaker.
- Oxidation (Quenching):
  - Slowly add the oxidant (Bleach) to the waste stream.

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- Stoichiometry: Allow ~10 mL of bleach per gram of residue.
- Observation: The solution may warm slightly. Let it stand for 30 minutes.
- Mechanism: Oxidation converts the sulfur to sulfonates (

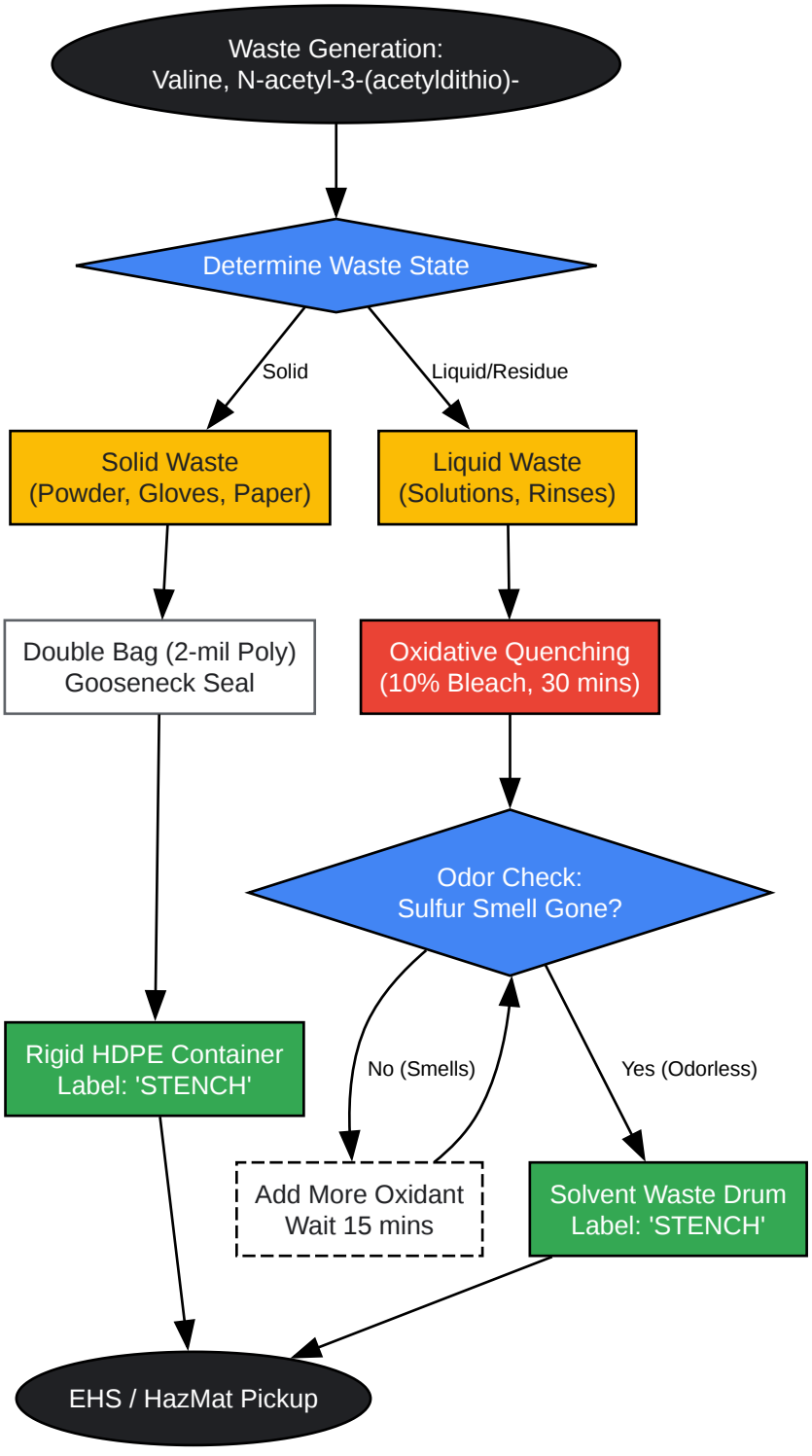
  ), which are non-volatile and odorless.

- Verification: Carefully waft (do not inhale directly). If sulfur odor persists, add more oxidant and stir.
- Final Disposal:
  - Adjust pH to neutral (pH 6-8) if necessary.
  - Pour the quenched mixture into the Aqueous Waste container (if non-hazardous solvents were used) or Organic Waste (if mixed with solvents).
  - Note: Do not mix bleached waste with ammonia or strong acids.

Visualizing the Workflow

The following diagram outlines the decision logic for disposing of **Valine, N-acetyl-3-(acetyldithio)-** to ensure safety and regulatory compliance.

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Figure 1: Decision tree for the segregation and treatment of acyl-disulfide waste, emphasizing oxidative quenching for liquids.

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Emergency Procedures (Spill Response)

Minor Spill (< 5g / < 10mL):

- Alert: Notify nearby personnel.
- PPE: Don double nitrile gloves, goggles, and lab coat.
- Containment: Cover the spill with a spill pillow or absorbent pads.
- Deactivation:
  - Cover the absorbent area with 10% bleach solution.
  - Allow to sit for 15 minutes to neutralize the "acetyldithio" functionality.
- Cleanup: Scoop absorbent into a double-bagged waste container. Clean the surface with soap and water.

Major Spill (> 5g or outside fume hood):

- Evacuate: Leave the immediate area. The odor threshold is low; olfactory fatigue may mask the true concentration.
- Isolate: Close lab doors and post "Do Not Enter" signage.
- Contact: Call EHS or Emergency Response. Report the specific chemical nature: "Organic disulfide/thioester capable of releasing stench."

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 3066266, **Valine, N-acetyl-3-(acetyldithio)-**. Retrieved from [Link]
- National Research Council (US) Committee on Prudent Practices in the Laboratory (2011).Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. "Chapter 6: Working with Chemicals." National Academies Press. Retrieved from [Link]

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- Occupational Safety and Health Administration (OSHA).Toxic and Hazardous Substances: 1910.1450 - Occupational exposure to hazardous chemicals in laboratories. Retrieved from [Link]
- ChemBK.**Valine, N-acetyl-3-(acetyldithio)-** Chemical Properties and CAS 109795-73-5. Retrieved from [Link]

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Sources

- 1. chembk.com [chembk.com]
- 2. Valine, N-acetyl-3-(acetyldithio)- | C9H15NO4S2 | CID 3066266 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. You are being redirected... [hit2lead.com]
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